

Physical and chemical properties of Diethyl (4-Iodobenzyl)phosphonate

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: Diethyl (4-Iodobenzyl)phosphonate

Cat. No.: B065139

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An In-Depth Technical Guide to **Diethyl (4-Iodobenzyl)phosphonate**

Introduction: Unveiling a Versatile Synthetic Workhorse

Diethyl (4-Iodobenzyl)phosphonate is a pivotal organophosphorus compound that serves as a highly versatile intermediate for researchers and scientists in organic synthesis and drug development. Its structure, featuring a diethyl phosphonate moiety and an iodine-substituted benzyl group, offers dual reactivity. The phosphonate group is a cornerstone for carbon-carbon bond formation, most notably in the Horner-Wadsworth-Emmons reaction, while the iodo-substituent provides a reactive handle for a multitude of cross-coupling reactions. This unique combination allows for the strategic construction of complex molecular architectures, making it an invaluable tool in the synthesis of novel therapeutic agents, agrochemicals, and advanced materials.^{[1][2][3]} This guide provides an in-depth exploration of its properties, synthesis, reactivity, and applications, grounded in established scientific principles and experimental protocols.

Core Physicochemical Properties

A comprehensive understanding of a reagent's physical and chemical properties is fundamental to its effective and safe application in a laboratory setting. **Diethyl (4-Iodobenzyl)phosphonate** is typically a colorless to pale yellow clear liquid, stable under

recommended storage conditions. Key identifying and handling parameters are summarized below.

Property	Value	Source(s)
CAS Number	173443-43-1	[4]
Molecular Formula	C ₁₁ H ₁₆ IO ₃ P	[4][5]
Molecular Weight	354.12 g/mol	[4][6]
Appearance	Colorless to Almost Colorless Clear Liquid	
Purity	Typically ≥98%	[5]
Synonyms	(4-Iodobenzyl)phosphonic Acid Diethyl Ester, 1- (diethoxyphosphorylmethyl)-4- iodobenzene	[6]
Storage Conditions	2-8°C, Keep container tightly closed in a dry, cool, and well- ventilated place.	[7]

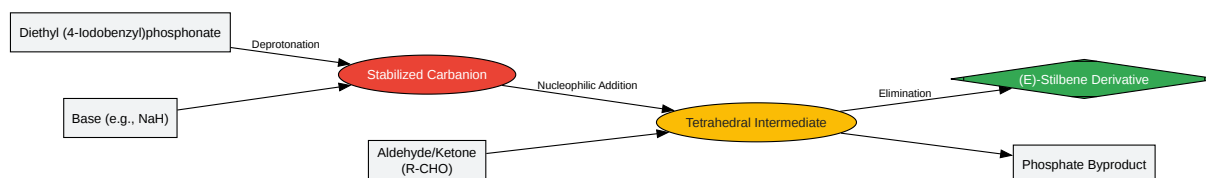
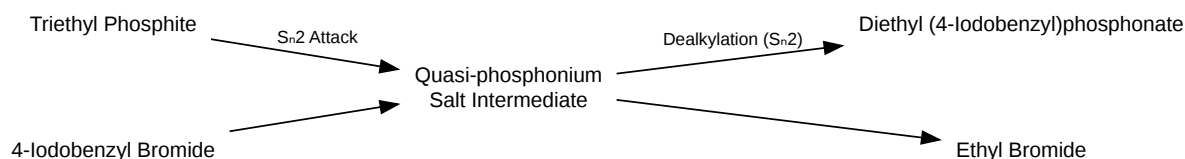
Synthesis: The Michaelis-Arbuzov Reaction

The preeminent method for synthesizing benzyl phosphonates, including the title compound, is the Michaelis-Arbuzov reaction. This robust and high-yielding transformation is a cornerstone of organophosphorus chemistry, forming a stable carbon-phosphorus bond.[8][9]

Reaction Mechanism and Rationale

The reaction proceeds via a two-step mechanism. The first step involves the nucleophilic attack of the phosphorus atom in triethyl phosphite on the electrophilic benzylic carbon of a 4-iodobenzyl halide (e.g., bromide or chloride). This forms a quasi-phosphonium salt intermediate. The choice of a benzylic halide is strategic; the proximity to the aromatic ring stabilizes the transition state of this S_N2 displacement.

In the second step, the displaced halide ion acts as a nucleophile, attacking one of the ethyl groups of the phosphonium intermediate in another S_N2 reaction. This results in the dealkylation of the intermediate, yielding the final **diethyl (4-iodobenzyl)phosphonate** product and a volatile ethyl halide byproduct, which is easily removed from the reaction mixture.



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- To cite this document: BenchChem. [Physical and chemical properties of Diethyl (4-Iodobenzyl)phosphonate]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b065139#physical-and-chemical-properties-of-diethyl-4-iodobenzyl-phosphonate]

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